

Personal protective equipment for handling 6-Aminonicotinamide

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Compound of Interest

Compound Name: 6-Aminonicotinamide

Cat. No.: B1662401

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Essential Safety and Handling Guide for 6-Aminonicotinamide

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **6-Aminonicotinamide**. It is intended for researchers, scientists, and professionals in drug development to ensure the safe and effective use of this compound in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

6-Aminonicotinamide is a hazardous substance that may damage fertility or the unborn child.

[1] It is crucial to handle it with care, utilizing appropriate personal protective equipment to minimize exposure.

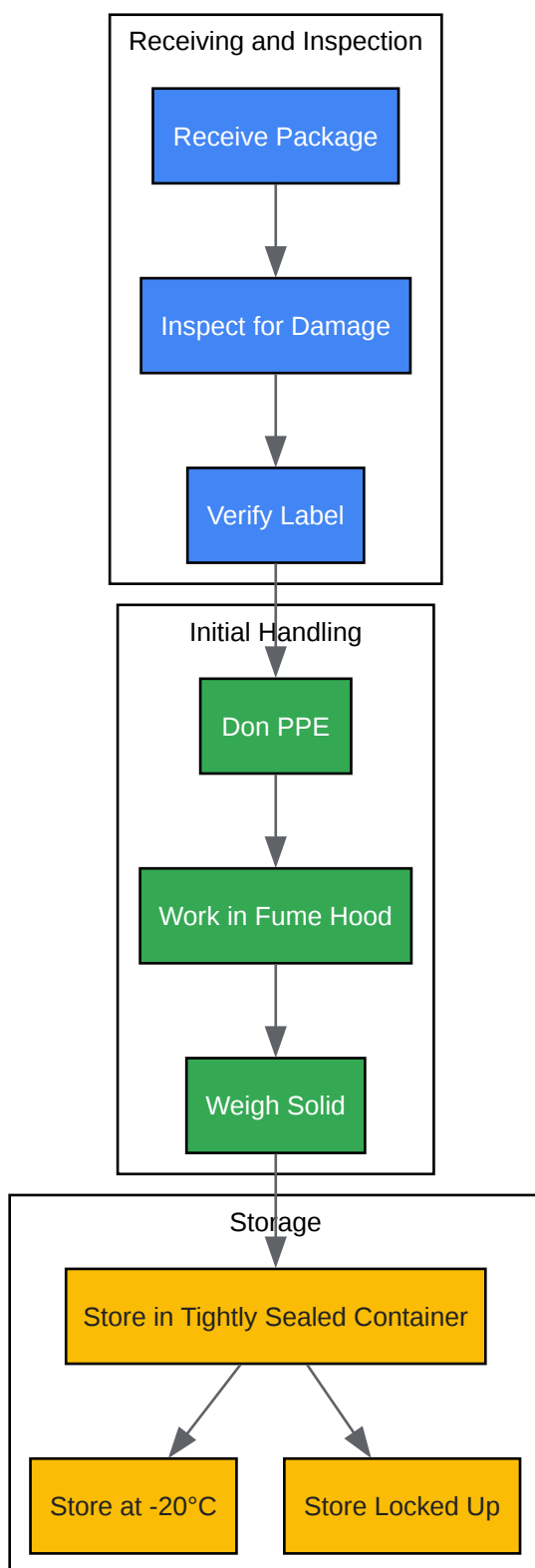
Recommended Personal Protective Equipment (PPE)

Equipment	Specification	Purpose
Eye Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved goggles. [1]	To prevent eye contact with dust or splashes.
Hand Protection	Nitrile rubber gloves.	To prevent skin contact.
Body Protection	A standard laboratory coat.	To protect clothing and skin from contamination.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator for dusts if handling outside a certified chemical fume hood. [2] [3]	To prevent inhalation of the powder.

Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical to ensure laboratory safety and maintain the integrity of the compound.

Operational Plan: From Receipt to Storage



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Caption: Workflow for receiving and storing **6-Aminonicotinamide**.

All work with solid **6-Aminonicotinamide** should be conducted in a certified chemical fume hood to avoid dust formation.[2] The substance should be stored in a dry, cool, and well-ventilated place in a tightly closed container. For long-term stability, it is recommended to store it at -20°C. The storage area should be locked.

Experimental Protocols

Below are detailed methodologies for common laboratory procedures involving **6-Aminonicotinamide**.

Preparation of Stock Solutions

6-Aminonicotinamide is soluble in organic solvents like DMSO and dimethylformamide (DMF). It is sparingly soluble in aqueous buffers.

Solvent	Solubility
DMSO	~1 mg/mL, 27 mg/mL
DMF	~2 mg/mL
1:2 solution of DMF:PBS (pH 7.2)	~0.3 mg/mL

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Carefully weigh the desired amount of **6-Aminonicotinamide** powder inside a chemical fume hood.
- Add the appropriate volume of sterile DMSO to achieve a 10 mM concentration.
- Vortex the vial until the compound is completely dissolved.
- Store the stock solution in small aliquots at -20°C to prevent repeated freeze-thaw cycles.

In Vitro Cell Viability Assay (MTT Assay)

This protocol outlines a general procedure for assessing the cytotoxic effects of **6-Aminonicotinamide** on an adherent cancer cell line.

Materials:

- Cancer cell line of interest
- Complete cell culture medium
- **6-Aminonicotinamide** stock solution (10 mM in DMSO)
- 96-well cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- DMSO
- Phosphate-buffered saline (PBS)

Procedure:

- Cell Seeding: Seed cells in a 96-well plate at a density that allows for logarithmic growth during the experiment (e.g., 5,000-10,000 cells per well) and incubate for 24 hours.
- Preparation of Working Solutions: Prepare serial dilutions of the **6-Aminonicotinamide** stock solution in a complete culture medium to achieve the desired final concentrations.
- Cell Treatment: Remove the existing medium and replace it with the medium containing various concentrations of **6-Aminonicotinamide**. Include a vehicle control (medium with the same concentration of DMSO used for the highest **6-Aminonicotinamide** concentration).
- Incubation: Incubate the cells for the desired treatment duration (e.g., 24, 48, or 72 hours).
- MTT Addition: After the treatment period, add 10 μ L of MTT solution to each well and incubate for 2-4 hours at 37°C.
- Solubilization: Remove the medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
- Absorbance Measurement: Read the absorbance at a wavelength of 570 nm using a microplate reader.

- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle-treated control cells.

Emergency Procedures and First Aid

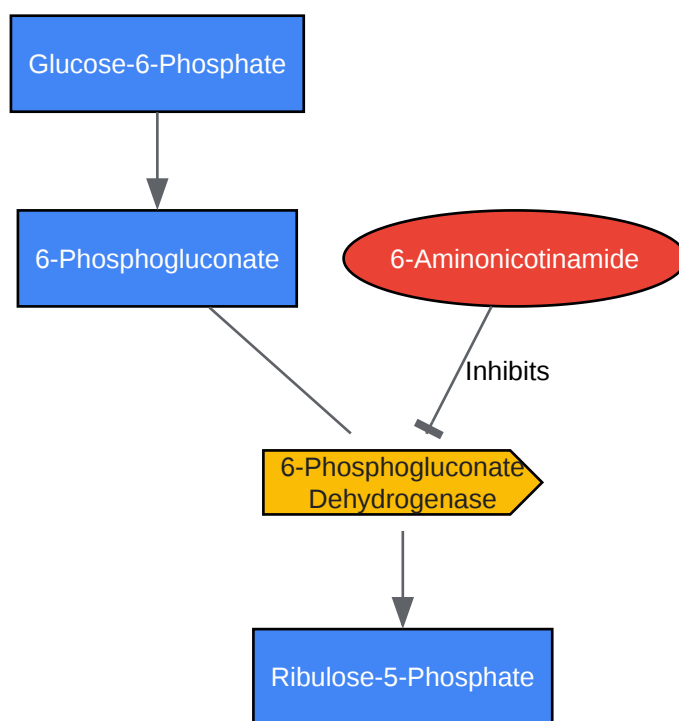
In case of accidental exposure, immediate action is crucial.

Exposure Route	First Aid Measures
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical advice.
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Do not use the mouth-to-mouth method if the victim ingested or inhaled the substance. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Call a physician or poison control center immediately.

Accidental Release Measures In case of a spill, ensure adequate ventilation and wear appropriate PPE. Sweep up the spilled solid and shovel it into a suitable container for disposal. Avoid creating dust.

Mechanism of Action

6-Aminonicotinamide acts as an inhibitor of the NADP⁺-dependent enzyme 6-phosphogluconate dehydrogenase (6-PGD), a key enzyme in the pentose phosphate pathway (PPP). This inhibition disrupts cellular metabolism.



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Caption: Inhibition of 6-PGD by **6-Aminonicotinamide** in the PPP.

Disposal Plan

Dispose of **6-Aminonicotinamide** and its container at an approved waste disposal plant. Follow all federal, state, and local environmental regulations. Do not let the product enter drains.

Toxicological Data

Acute Toxicity: Studies in mice have shown that **6-Aminonicotinamide** can cause neurotoxicity and lethality. Doses of 20 or 40 mg/kg were associated with symptoms such as hunched posture, hypoactivity, ataxia, and tremors.

Reproductive Toxicity: **6-Aminonicotinamide** is classified as a substance that may damage fertility or the unborn child (Reproductive toxicity Category 1B).

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References

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